

Isopropyl 2-bromo-2-methylpropanoate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Isopropyl 2-bromo-2-methylpropanoate

Cat. No.: B1304831

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **Isopropyl 2-bromo-2-methylpropanoate** (CAS No. 51368-55-9). The information is intended to equip laboratory personnel with the necessary knowledge to handle this chemical responsibly, minimizing risks and ensuring a safe working environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Isopropyl 2-bromo-2-methylpropanoate** is presented in Table 1. This data is essential for understanding the conditions under which the chemical can be safely stored and handled.

Property	Value	Source(s)
Molecular Formula	C7H13BrO2	[1] [2]
Molecular Weight	209.08 g/mol	[1] [3]
Appearance	Colorless to pale yellow liquid	[1] [4] [5]
Boiling Point	168-170 °C	[1] [6]
Melting Point	27 °C	[1]
Flash Point	56 °C (132.8 °F)	[1] [2] [4] [5]
Density	1.26 g/cm³	[1] [6]
Vapor Pressure	1.5±0.3 mmHg at 25°C	[5]
Refractive Index	1.436 - 1.457	[1] [5]
Purity	≥99.0%	[1]
Moisture Content	≤0.1%	[1]
pH	6.0-8.0	[1]

Hazard Identification and Classification

Isopropyl 2-bromo-2-methylpropanoate is classified as a hazardous substance. A summary of its hazard classifications under the Globally Harmonized System (GHS) and its NFPA 704 rating are provided below.

GHS Hazard Classification

The GHS classification for this compound indicates several potential hazards. It is important to note that the notified classification ratios from companies can vary.[\[3\]](#)

Hazard Class	Hazard Statement	Signal Word	Pictogram(s)
Flammable liquids	H226: Flammable liquid and vapor	Warning	
Skin corrosion/irritation	H315: Causes skin irritation	Warning	
Serious eye damage/eye irritation	H319: Causes serious eye irritation	Warning	
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation	Warning	
Germ cell mutagenicity	H340: May cause genetic defects	Danger	स्वास्थ्य खतरा
Skin sensitization	H317: May cause an allergic skin reaction	Warning	
Hazardous to the aquatic environment, long-term hazard	H411: Toxic to aquatic life with long lasting effects	Warning	

Note: The GHS classification is based on aggregated data and may vary between suppliers.

NFPA 704 Rating

The National Fire Protection Association (NFPA) 704 diamond provides a quick visual representation of the hazards associated with a chemical.

Category	Rating	Description
Health (Blue)	2	Can cause temporary incapacitation or residual injury. [4]
Flammability (Red)	1	Must be preheated before ignition can occur. [4]
Instability (Yellow)	0	Normally stable, even under fire exposure conditions, and is not reactive with water. [2]
Special (White)	-	No special hazards indicated.

Experimental Protocols for Hazard Assessment

The hazard classifications presented in this guide are determined through standardized experimental protocols. While specific test reports for **Isopropyl 2-bromo-2-methylpropanoate** are not publicly available, the methodologies follow internationally recognized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

Flash Point Determination

The flash point of a volatile material is the lowest temperature at which its vapors will ignite when given an ignition source.[\[7\]](#) A common method for determining the flash point of combustible liquids like **Isopropyl 2-bromo-2-methylpropanoate** is the Pensky-Martens closed-cup test (ASTM D93).

Methodology Overview:

- A sample of the chemical is placed in a closed cup and heated at a slow, constant rate.
- A small flame is directed into the cup at regular intervals.
- The flash point is the lowest temperature at which the application of the flame causes the vapor above the liquid to ignite.[\[8\]](#)

Skin Irritation/Corrosion Testing (OECD Test Guideline 404)

This guideline describes the procedure for assessing the potential of a substance to cause skin irritation or corrosion.[\[9\]](#) It employs a sequential testing strategy to minimize animal testing.[\[3\]](#)

Methodology Overview:

- Initial Assessment: A weight-of-evidence analysis of existing data is performed.[\[3\]](#)
- In Vitro Testing: Validated in vitro tests using reconstructed human epidermis (RhE) models are conducted to predict skin corrosion or irritation potential.[\[10\]](#)
- In Vivo Testing (if necessary): If in vitro results are inconclusive, a test is performed on a single albino rabbit. A small amount of the substance is applied to a patch of shaved skin for a set duration. The skin is then observed for signs of erythema (redness) and edema (swelling) at specific intervals.[\[9\]](#)

Eye Irritation/Corrosion Testing (OECD Test Guideline 405)

This guideline is used to assess the potential of a substance to cause serious eye damage or irritation.[\[4\]](#)[\[5\]](#) Similar to skin testing, it follows a tiered approach to reduce animal use.[\[4\]](#)[\[11\]](#)

Methodology Overview:

- Weight-of-Evidence Analysis: Existing data on the substance and structurally related compounds are reviewed.[\[4\]](#)[\[11\]](#)
- In Vitro/Ex Vivo Testing: Validated in vitro methods are used as a first step.
- In Vivo Testing (if necessary): If required, the test substance is instilled into the conjunctival sac of one eye of an albino rabbit. The eye is then examined for corneal opacity, iris lesions, and conjunctival redness and swelling at prescribed intervals.[\[4\]](#)[\[12\]](#)

Safety and Handling Precautions

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Isopropyl 2-bromo-2-methylpropanoate**.

Protection Type	Recommendation
Eye/Face Protection	Wear chemical splash goggles. [4]
Skin Protection	Wear appropriate protective gloves (e.g., lightweight rubber gloves) and clothing to prevent skin exposure. [4][13]
Respiratory Protection	Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA approved respirator. [4][11]

Handling and Storage

- Handling: Use spark-proof tools and explosion-proof equipment.[\[4\]](#) Avoid breathing vapor or mist.[\[4\]](#) Avoid contact with skin and eyes.[\[4\]](#) Ground and bond containers and receiving equipment.[\[2\]](#)
- Storage: Keep away from sources of ignition.[\[4\]](#) Store in a cool, dry, well-ventilated place.[\[2\]](#)
[\[4\]](#) Keep the container tightly closed.[\[2\]](#)[\[4\]](#) Store locked up.[\[2\]](#)

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[4]
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[4]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[4]
Ingestion	Get medical aid. Wash mouth out with water. Do not induce vomiting.[2][4]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[2][4][14]
- Specific Hazards: Combustible liquid.[4] Vapors may form explosive mixtures with air.[13] On combustion, may emit toxic and irritating fumes, including carbon monoxide, carbon dioxide, and hydrogen bromide.[11][13]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4]

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions: Remove all sources of ignition.[13] Avoid breathing vapors and contact with skin and eyes.[13] Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[2]

- Containment and Cleanup: Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[4][13] Use spark-proof tools.[4]

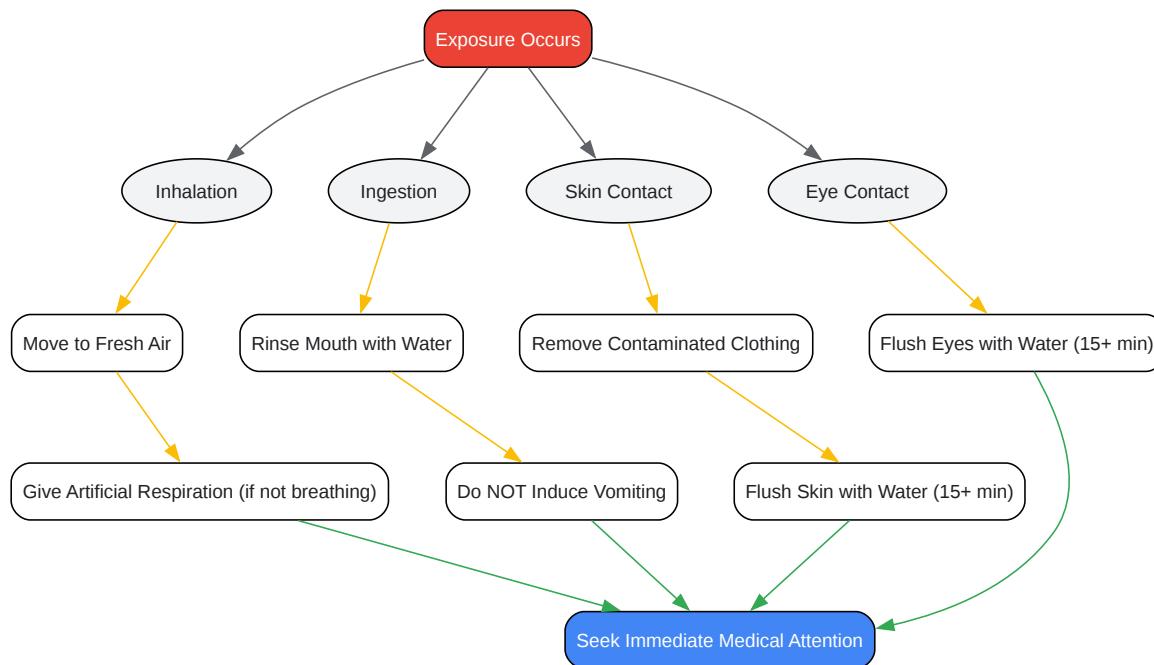
Visualized Workflows

The following diagrams illustrate standardized workflows for emergency situations involving **Isopropyl 2-bromo-2-methylpropanoate**.



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Caption: Workflow for handling a chemical spill.



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Caption: First aid response for different exposure routes.

Conclusion

Isopropyl 2-bromo-2-methylpropanoate is a valuable chemical intermediate that requires careful handling due to its associated hazards. By adhering to the safety protocols outlined in this guide, including the use of appropriate personal protective equipment, proper handling and storage procedures, and being prepared for emergency situations, researchers and scientists can work with this compound in a safe and responsible manner. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier for the most detailed and up-to-date information.

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